

2,2,3,4,4,4-Hexafluoro-1-butanol physical properties

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Compound of Interest

Compound Name: *2,2,3,4,4,4-Hexafluoro-1-butanol*

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An In-Depth Technical Guide to the Physical Properties of **2,2,3,4,4,4-Hexafluoro-1-butanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2,3,4,4,4-Hexafluoro-1-butanol is a fluorinated alcohol with the chemical formula $C_4H_4F_6O$.
[1][2][3][4][5] This highly specialized organic compound is noted for its unique combination of properties imparted by the extensive fluorination of its carbon backbone. For professionals in the pharmaceutical and chemical research sectors, it serves as a valuable building block, a specialized solvent, and a formulation aid.

The presence of six fluorine atoms significantly alters the electronic and physical characteristics of the butanol molecule, resulting in enhanced thermal stability, unique solvency, and the ability to influence the properties of active pharmaceutical ingredients (APIs).
[1] Fluorinated compounds are critical in modern drug discovery, with fluorine's inclusion often leading to improved metabolic stability, binding affinity, and bioavailability.
[6][7][8][9] This guide provides a comprehensive overview of the core physical properties of **2,2,3,4,4,4-Hexafluoro-1-butanol**, the standard methodologies for their determination, and its applications in a research and development context.

Physical and Chemical Properties

The key physicochemical properties of **2,2,3,4,4,4-Hexafluoro-1-butanol** are summarized in the table below. These properties are fundamental to its application in synthesis, formulation, and material science.

Property	Value	Source(s)
IUPAC Name	2,2,3,4,4,4-hexafluorobutan-1-ol	[2][4][5]
CAS Number	382-31-0	[1][2][3][10]
Molecular Formula	C ₄ H ₄ F ₆ O	[1][2][3][4][5]
Molecular Weight	182.06 g/mol / 182.07 g/mol	[1][2][3]
Appearance	Colorless to light yellow, clear liquid	[1][4]
Boiling Point	113 °C / 114-116 °C / 135 °C	[1][11][12]
Melting Point	-32 °C	[12]
Density	1.57 g/mL / 1.64 g/mL (at 25 °C)	[1][11]
Refractive Index	n _{20/D} 1.31 / 1.312	[1][11]
Purity	≥94% (GC) / 95%	[1][2][4]
Solubility	Soluble in water and polar organic solvents	[12]

Experimental Protocols for Property Determination

The accurate determination of physical properties is crucial for the safe and effective use of any chemical compound. The values presented in Section 2.0 are typically determined using standardized, internationally recognized methodologies. While specific experimental reports for this compound are proprietary, the following protocols describe the standard industry and academic practices used.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. For a pure compound, it is a key indicator of identity and purity.

- Standard Guideline: OECD Test Guideline 103, "Boiling Point."
- Methodology (Capillary Method / Thiele Tube): This is a common and efficient method for determining boiling points, especially for small sample volumes.[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - Sample Preparation: A small amount of the liquid sample (a few milliliters) is placed into a fusion tube or a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - Apparatus: The sample tube is attached to a thermometer and placed in a heating apparatus, such as a Thiele tube filled with heating oil or a metal block heater.[\[16\]](#)
 - Heating: The apparatus is heated gently and continuously.[\[13\]](#) As the temperature rises, air trapped in the capillary tube expands and exits, causing an initial stream of bubbles.
 - Observation: Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
 - Measurement: The liquid is allowed to cool. The boiling point is the temperature at which the bubble stream stops and the liquid is just drawn back into the capillary tube.[\[13\]](#)[\[15\]](#) This indicates that the vapor pressure inside the capillary equals the atmospheric pressure.
- Alternative Method (Distillation): For larger volumes, the boiling point can be determined during simple distillation by recording the stable temperature of the vapor that is condensing on the thermometer bulb.[\[13\]](#)[\[17\]](#)

Melting Point Determination

While **2,2,3,4,4,4-Hexafluoro-1-butanol** is a liquid at room temperature, its melting point (or freezing point) is determined to define its solid-liquid phase transition.

- Standard Guideline: OECD Test Guideline 102, "Melting Point/Melting Range."

- Methodology (Capillary Method): This is the most common technique for crystalline solids and can be adapted for solidified liquids.[18]
 - Sample Preparation: The liquid is first frozen. A small amount of the frozen solid is crushed into a fine powder and packed into a thin-walled capillary tube, sealed at one end.[16][19]
 - Apparatus: The capillary tube is placed in a melting point apparatus (either a heated metal block or an oil bath like a Thiele tube) equipped with a calibrated thermometer or digital sensor.
 - Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - Observation & Measurement: The temperature at which the first signs of melting are observed (the substance begins to liquefy) and the temperature at which the last solid crystal disappears are recorded. This range is the melting point range. For a pure substance, this range is typically narrow (0.5-1.0 °C).[16]

Density Determination

Density is the mass of a substance per unit volume and is a fundamental physical property.

- Standard Guideline: OECD Test Guideline 109, "Density of Liquids and Solids."
- Methodology 1 (Pycnometry): Pycnometers are glass flasks with a precisely known volume. This method is highly accurate.[20]
 - The empty, clean, and dry pycnometer is weighed.
 - It is then filled with the sample liquid (**2,2,3,4,4,4-Hexafluoro-1-butanol**), ensuring it reaches a calibrated mark, and thermostatted to a specific temperature (e.g., 25 °C).
 - The filled pycnometer is weighed again.
 - The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

- Methodology 2 (Oscillating U-tube / Vibrational Density Meter): This is a modern, automated method.[20]
 - A liquid sample is injected into a U-shaped oscillating tube.
 - The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
 - The density is calculated from this frequency change based on prior calibration with standards. This method is fast, reliable, and requires only a small sample volume.[20]
- Methodology 3 (Hydrometry): A hydrometer, a calibrated glass float, is placed in the liquid. [21] It sinks to a depth corresponding to the liquid's density, which can be read directly from a calibrated scale on the hydrometer's stem.

Applications and Logical Workflows

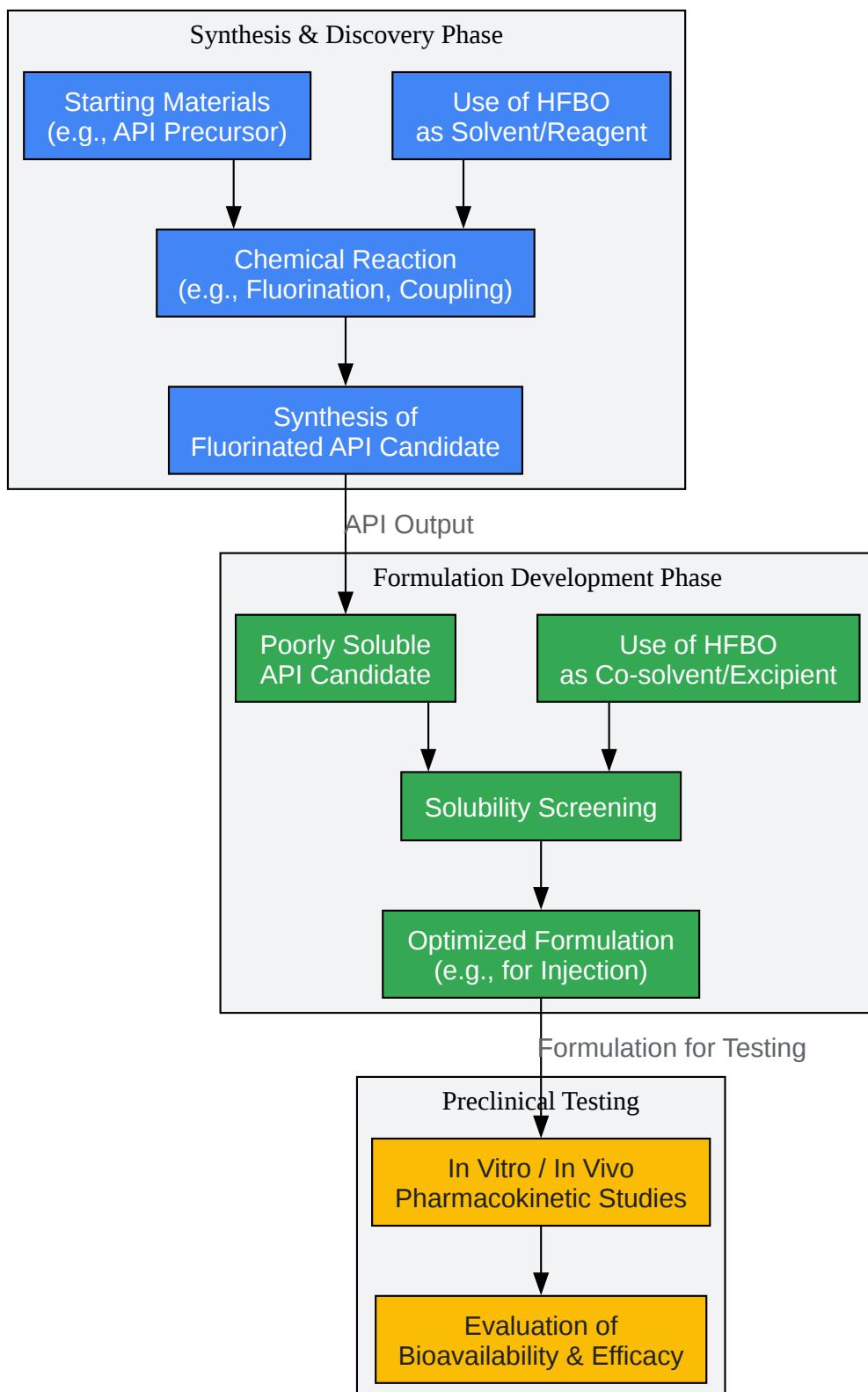
The unique properties of **2,2,3,4,4,4-Hexafluoro-1-butanol** make it a versatile tool in several high-tech fields, particularly in drug development and chemical synthesis.

Key Application Areas

- Specialized Solvent: Its high polarity, ability to act as a hydrogen-bond donor, and low nucleophilicity make it an excellent solvent for highly polar or fluorinated compounds, enhancing reaction rates and selectivity.[1][12] It is particularly effective in reactions where protic, non-nucleophilic media are required.
- Drug Formulation: Fluorinated alcohols can improve the solubility and bioavailability of poorly soluble active pharmaceutical ingredients (APIs).[6] They can act as co-solvents or formulation excipients in both oral and parenteral drug products.
- Chemical Synthesis: It serves as a key reagent and building block for introducing the hexafluorobutyl group into larger molecules, a strategy used by medicinal chemists to fine-tune the pharmacokinetic properties of drug candidates.[12]
- Electronics and Materials: Its thermal and chemical stability are leveraged in the production of high-performance materials like dielectric films for the electronics industry.[1]

Workflow: Application in Drug Development

The following diagram illustrates a logical workflow for how **2,2,3,4,4,4-Hexafluoro-1-butanol** can be integrated into an early-phase drug development pipeline.



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Caption: Logical workflow of **2,2,3,4,4,4-Hexafluoro-1-butanol (HFBO)** in drug development.

Workflow: Chemical Synthesis

This diagram outlines a simplified, high-level workflow for the synthesis and purification of **2,2,3,4,4,4-Hexafluoro-1-butanol** itself.



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Caption: Simplified workflow for the synthesis and purification of the title compound.

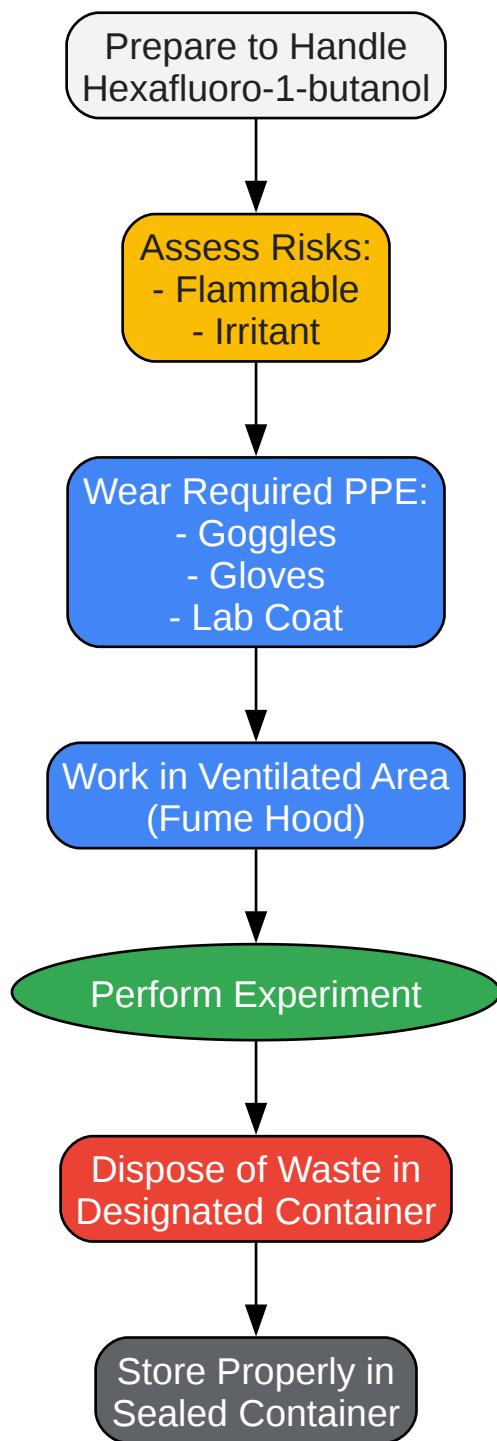
Safety and Handling

2,2,3,4,4,4-Hexafluoro-1-butanol is a hazardous chemical and must be handled with appropriate precautions.

- Primary Hazards: It is a flammable liquid and vapor. It causes skin, eye, and respiratory system irritation.[\[11\]](#)[\[12\]](#) It may be harmful if swallowed or inhaled.
- Handling Recommendations: Use only in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[2\]](#) Recommended storage temperature is often between 2-8°C.[\[2\]](#)

Workflow: Laboratory Safety Precautions

This diagram illustrates the logical flow of safety measures when working with **2,2,3,4,4,4-Hexafluoro-1-butanol**.



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Caption: Recommended safety workflow for handling **2,2,3,4,4,4-Hexafluoro-1-butanol**.

Conclusion

2,2,3,4,4,4-Hexafluoro-1-butanol is a fluorinated alcohol of significant interest to the chemical and pharmaceutical sciences. Its distinct physical properties, driven by its molecular structure, make it a powerful tool for organic synthesis and a key enabling component in the formulation of modern therapeutics. A thorough understanding of its properties, the standard methods used for their validation, and the requisite safety protocols is essential for leveraging its full potential in research and development.

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